

Proper Disposal of Ammonium Pentaborate Tetrahydrate: A Comprehensive Guide

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Compound of Interest

Compound Name: *Ammonium pentaborate, tetrahydrate*

Cat. No.: *B8113362*

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For researchers, scientists, and drug development professionals, ensuring safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of ammonium pentaborate tetrahydrate, a compound suspected of damaging fertility or the unborn child.[1] Adherence to these procedures is critical for personnel safety and environmental protection.

Key Safety and Handling Information

Ammonium pentaborate tetrahydrate is a white, crystalline solid. While not flammable, combustible, or explosive, it may release ammonia gas at high temperatures.[2] Personal protective equipment (PPE), including safety glasses or goggles, gloves, and a lab coat, should be worn when handling this chemical.[3][4] In case of dust formation, a dust respirator is recommended.[3][5]

Quantitative Data

The following table summarizes key quantitative data for ammonium pentaborate tetrahydrate, compiled from various safety data sheets.

Property	Value	Source
Molecular Formula	$(\text{NH}_4)_2\text{B}_{10}\text{O}_{16}\cdot 4\text{H}_2\text{O}$	[3]
Molecular Weight	272.2 g/mol	[3]
Melting Point	110 °C / 230 °F	[1][3]
Specific Gravity	1.58 g/cm ³	[1][3]
Solubility in Water	7.03 g/100 ml at 18 °C	[3]
9.6% at 20 °C	[3]	
41.2% at 90 °C	[3]	
Acute Oral Toxicity (LD50)	4200 mg/kg (Rat)	[3]

Experimental Protocols: Disposal Procedures

The recommended disposal procedure for ammonium pentaborate tetrahydrate involves treating it as hazardous waste. Always consult local, state, and federal regulations before proceeding with any disposal method.

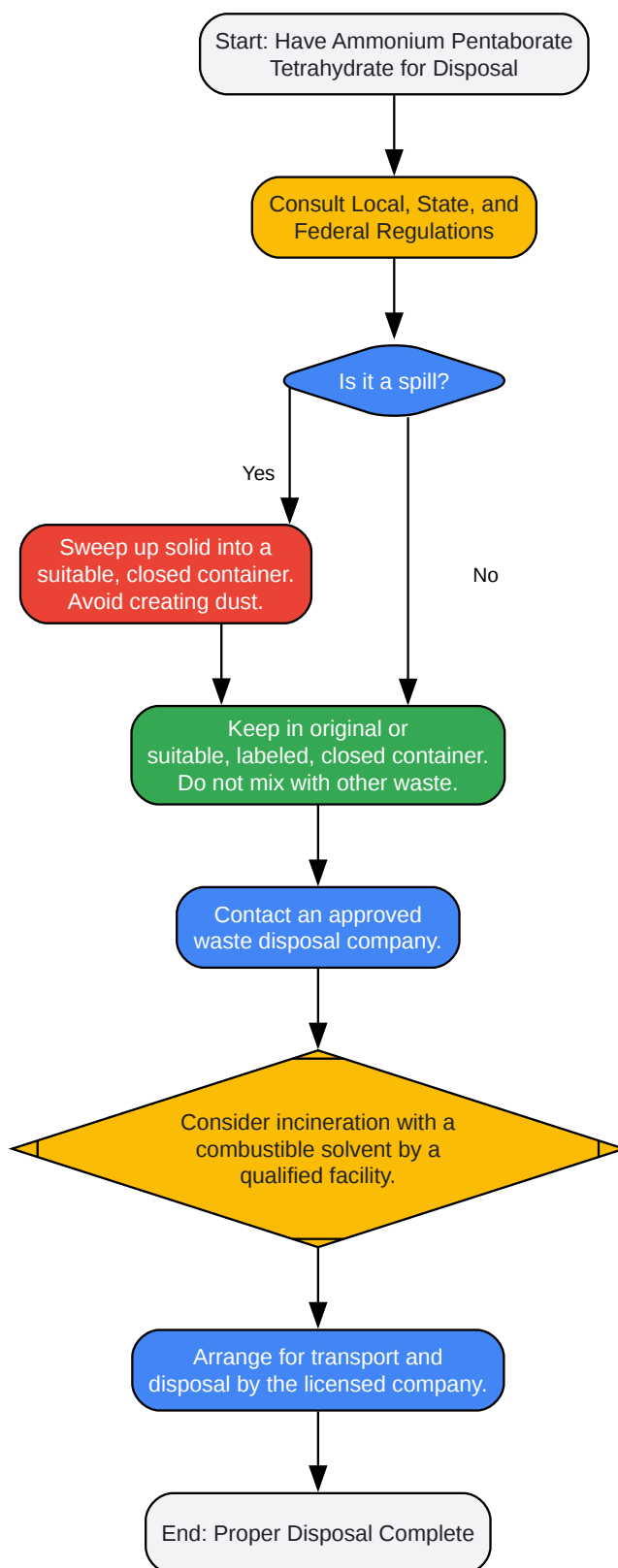
Step-by-Step Disposal Guide:

- **Container Management:** Keep the waste ammonium pentaborate tetrahydrate in its original container if possible, or in a suitable, closed, and clearly labeled container for disposal.[1][4]
[5] Do not mix with other waste.[4]
- **Waste Collection:** For spills, sweep up the solid material and place it into a suitable container for disposal.[1] Avoid creating dust.[4][5]
- **Licensed Disposal:** Dispose of the contents and container through an approved waste disposal plant or a licensed disposal company.[1][4]
- **Incineration (with solvent):** An alternative method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4][5] This should only be performed by qualified personnel at a licensed facility.

- Contaminated PPE: Dispose of contaminated gloves and other PPE in accordance with applicable laws and good laboratory practices.[4][5]

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of ammonium pentaborate tetrahydrate.



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Caption: Logical workflow for the disposal of ammonium pentaborate tetrahydrate.

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References

- [1. fishersci.com](https://www.fishersci.com) [fishersci.com]
- [2. sds.riotinto.com](https://www.sds.riotinto.com) [sds.riotinto.com]
- [3. spectrumchemical.com](https://www.spectrumchemical.com) [spectrumchemical.com]
- [4. indenta.com](https://www.indenta.com) [indenta.com]
- [5. cdhfinechemical.com](https://www.cdhfinechemical.com) [cdhfinechemical.com]
- To cite this document: BenchChem. [Proper Disposal of Ammonium Pentaborate Tetrahydrate: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8113362/docs#proper-disposal-of-ammonium-pentaborate-tetrahydrate-a-comprehensive-guide>]

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